

The Synthesis and Potential Applications of N,O-dimethacryloylhydroxylamine: A Technical Guide

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Compound of Interest

Compound Name: *N,O-dimethacryloylhydroxylamine*

Cat. No.: *B1249226*

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Abstract

N,O-dimethacryloylhydroxylamine is a bifunctional monomer possessing two polymerizable methacrylate groups attached to a hydroxylamine core. This unique structure presents significant potential for the development of novel polymers and hydrogels with applications in drug delivery, biomaterials, and polymer chemistry. This technical guide provides a detailed protocol for the synthesis of **N,O-dimethacryloylhydroxylamine**, summarizes its known physicochemical properties, and explores its potential utility in the context of current research on hydroxylamine derivatives. While a detailed spectroscopic analysis is not available in the public domain, this guide consolidates the existing knowledge to provide a valuable resource for researchers in the field.

Introduction

The field of advanced drug delivery and biomaterials is in constant search for novel monomers that can impart unique functionalities to polymers. Hydroxylamine-containing molecules are of particular interest due to their versatile chemical reactivity and, in some cases, their ability to interact with biological systems. For instance, N-alkyl-N-(pyridin-2-yl)hydroxylamine scaffolds have been shown to possess antibacterial properties. Furthermore, hydroxylamine-based linkers are utilized for bioconjugation, enabling the attachment of therapeutic agents or imaging probes to biomolecules. A notable example is the conjugation of muramyl dipeptide (MDP)

derivatives via a hydroxylamine linker to stimulate the Nucleotide-binding Oligomerization Domain-containing protein 2 (Nod2), a key receptor in the innate immune system.

N,O-dimethacryloylhydroxylamine is a promising, yet underexplored, monomer in this class. Its two methacrylate groups allow it to act as a crosslinking agent, enabling the formation of hydrogels and other polymeric networks. These materials could potentially be designed for controlled drug release, as scaffolds for tissue engineering, or as novel biomaterials with inherent biological activity. This guide provides the foundational information required for the synthesis and further investigation of this versatile compound.

Synthesis of N,O-dimethacryloylhydroxylamine

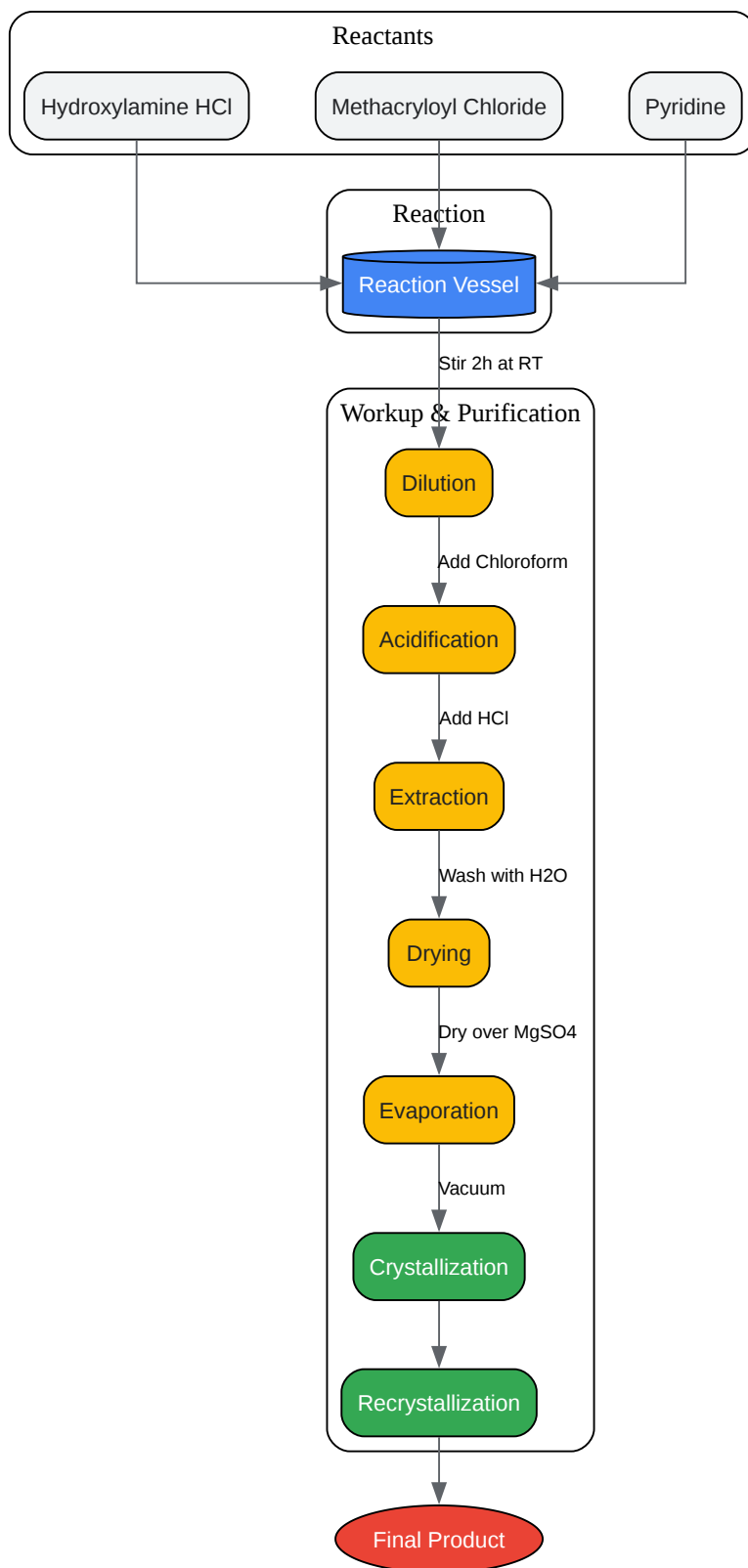
The synthesis of **N,O-dimethacryloylhydroxylamine** is achieved through the reaction of hydroxylamine hydrochloride with methacryloyl chloride in a pyridine medium. Pyridine acts as a base to neutralize the hydrochloric acid formed during the reaction.

Experimental Protocol

The following protocol is based on a known synthesis method.

- **Reaction Setup:** Dissolve 10 g (0.144 mol) of hydroxylamine hydrochloride in 50 ml (0.632 mol) of pyridine in a suitable reaction vessel.
- **Addition of Methacryloyl Chloride:** While maintaining the temperature of the reaction mixture below 45°C, slowly add 25.4 g (0.243 mol) of methacryloyl chloride dropwise.
- **Reaction:** After the addition is complete, stir the mixture at ambient temperature for 2 hours.
- **Workup - Quenching:** Dilute the reaction mixture with 100 ml of chloroform. Slowly add 21 ml (0.245 mol) of hydrochloric acid dropwise to convert the pyridine into its hydrochloride salt, facilitating its removal.
- **Workup - Extraction:** Separate the organic layer and wash it four times with 100 ml of water.
- **Workup - Drying and Isolation:** Dry the organic layer over magnesium sulfate (MgSO_4). Evaporate the chloroform under vacuum. The resulting oily residue should be dried under a high vacuum, during which the product is expected to crystallize.

- Purification: Filter the crystals and recrystallize them twice from a mixture of diethyl ether and light petroleum to obtain the purified **N,O-dimethacryloylhydroxylamine**.



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Figure 1: Experimental workflow for the synthesis of **N,O-dimethacryloylhydroxylamine**.

Physicochemical Properties

The known quantitative data for **N,O-dimethacryloylhydroxylamine** is summarized in the table below. Detailed spectroscopic data such as NMR and IR spectra are not readily available in the public domain.

Property	Value
Molecular Formula	C ₈ H ₁₁ NO ₄
Molecular Weight	185.18 g/mol
Appearance	Crystalline solid
Melting Point	55 °C
Yield	34%
Elemental Analysis (Calculated)	C: 56.70%, H: 6.55%, N: 8.28%
Elemental Analysis (Found)	C: 56.74%, H: 6.22%, N: 8.34%

Potential Applications and Future Perspectives

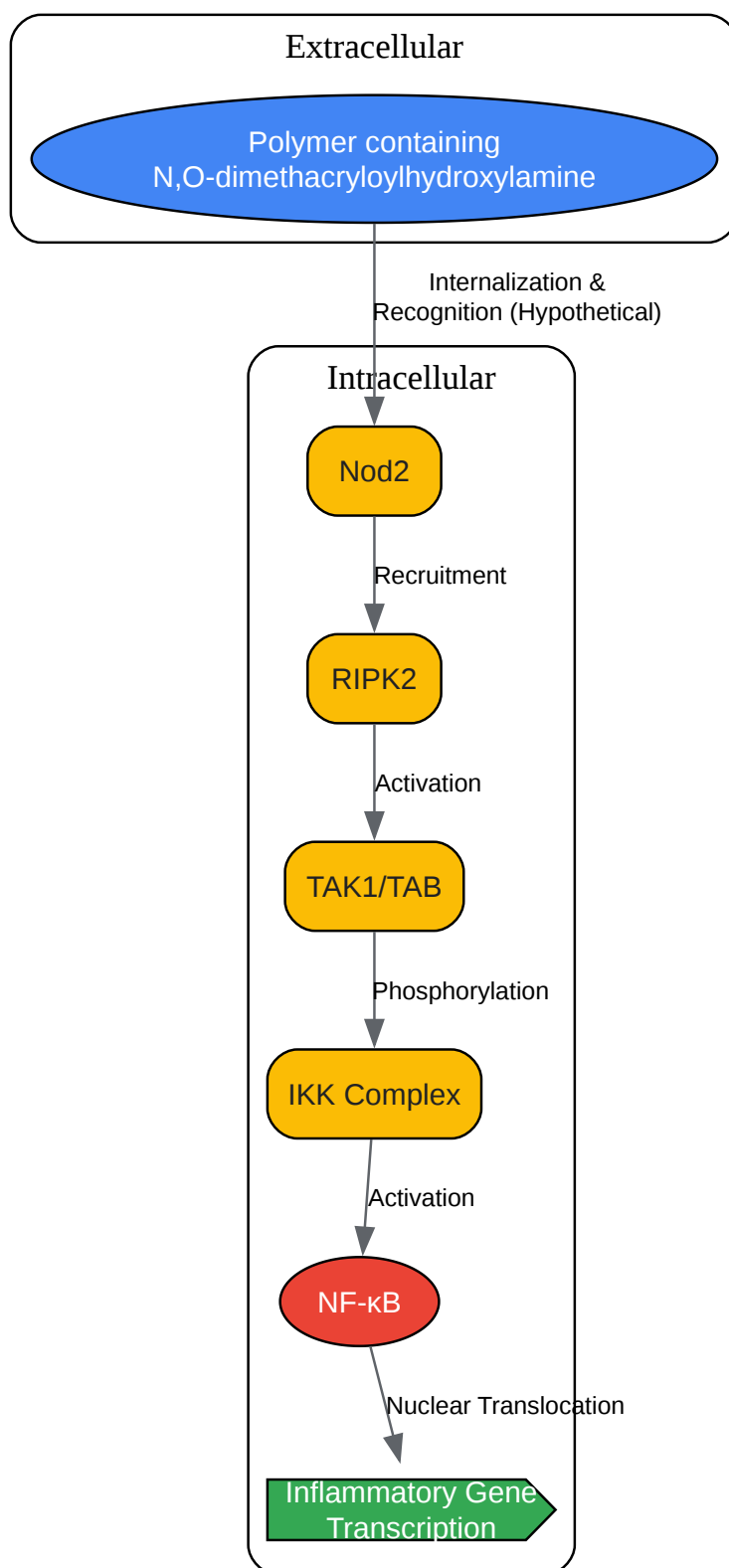
The bifunctional nature of **N,O-dimethacryloylhydroxylamine** makes it a highly attractive monomer for the creation of crosslinked polymers and hydrogels. These materials could find applications in several areas of drug development and biomedical research.

- **Controlled Drug Delivery:** Hydrogels synthesized from **N,O-dimethacryloylhydroxylamine** could be used to encapsulate therapeutic agents, allowing for their sustained release. The hydroxylamine core could also be a site for further chemical modification, enabling the attachment of drugs or targeting ligands.
- **Biomaterials and Tissue Engineering:** The ability to form crosslinked networks makes this monomer suitable for creating scaffolds for cell growth and tissue regeneration. The biocompatibility and biodegradability of such materials would need to be investigated.

- **Bioactive Polymers:** Drawing inspiration from other hydroxylamine-containing compounds, polymers derived from **N,O-dimethacryloylhydroxylamine** might exhibit inherent biological activity. For example, they could be designed to interact with immune receptors such as Nod2, potentially leading to novel immunomodulatory materials.

Hypothetical Signaling Pathway Involvement

Given that certain hydroxylamine-containing molecules can activate the Nod2 signaling pathway, it is conceivable that polymers or nanoparticles formulated with **N,O-dimethacryloylhydroxylamine** could be engineered for this purpose. The following diagram illustrates this hypothetical pathway, which is relevant for applications in immuno-oncology and vaccine adjuvant development.



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Figure 2: Hypothetical activation of the Nod2 signaling pathway by a polymer derived from **N,O-dimethacryloylhydroxylamine**.

Conclusion

N,O-dimethacryloylhydroxylamine is a monomer with significant, yet largely untapped, potential. This guide provides the essential information for its synthesis and purification, along with a summary of its known properties. While further characterization, particularly spectroscopic analysis, is needed, the potential applications in drug delivery, biomaterials, and the development of bioactive polymers are substantial. The information presented here serves as a starting point for researchers and drug development professionals interested in exploring the utility of this promising compound.

- To cite this document: BenchChem. [The Synthesis and Potential Applications of N,O-dimethacryloylhydroxylamine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1249226#discovery-of-n-o-dimethacryloylhydroxylamine>]

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